

# Proper Disposal of GSK1016790A: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: GSK1016790A

Cat. No.: B1672345

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This guide provides essential safety and logistical information for the proper disposal of **GSK1016790A**, a potent and selective TRPV4 channel agonist.

As a hazardous chemical, **GSK1016790A** requires specific disposal procedures to prevent environmental contamination and ensure laboratory safety.<sup>[1]</sup> Standard laboratory practice dictates that chemical waste should never be disposed of down the drain or in regular trash.<sup>[2]</sup><sup>[3]</sup>

## Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **GSK1016790A** is the first step in safe handling and disposal. This data is crucial for selecting appropriate containers and disposal streams.

Property	Value
Molecular Formula	C <sub>28</sub> H <sub>32</sub> Cl <sub>2</sub> N <sub>4</sub> O <sub>6</sub> S <sub>2</sub> [1]
Molecular Weight	655.6 g/mol [1]
Appearance	Crystalline solid[1]
Solubility in Ethanol	~10 mg/mL[1]
Solubility in DMSO	~15 mg/mL[1]
Solubility in Dimethyl Formamide (DMF)	~15 mg/mL[1]
Storage Temperature	-20°C[1]

## Experimental Protocol for Disposal

This protocol outlines the step-by-step procedure for the safe disposal of **GSK1016790A** and its solutions.

### 1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves (butyl rubber is recommended for handling DMSO).

### 2. Waste Segregation and Collection:

- Solid Waste:
  - Collect unadulterated **GSK1016790A** powder in a dedicated, clearly labeled hazardous waste container.
  - The container should be made of a compatible material (e.g., high-density polyethylene) and have a secure screw-top lid.
- Liquid Waste (Solutions):
  - Solutions of **GSK1016790A** in organic solvents such as DMSO or ethanol should be collected in a designated container for flammable liquid waste.[4]

- Do not mix with aqueous waste or other incompatible chemical streams.
- Ensure the container is properly labeled with the full chemical name and the solvent used.

### 3. Labeling:

- All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**GSK1016790A**," the solvent (if any), and the approximate concentration and volume.

### 4. Storage:

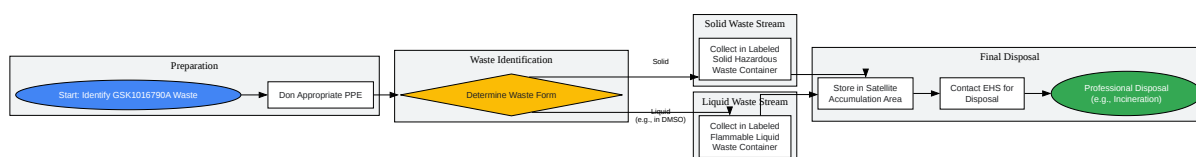
- Store waste containers in a designated satellite accumulation area that is away from heat sources and direct sunlight.[\[2\]](#)
- Ensure containers are kept closed except when adding waste.[\[3\]](#)

### 5. Disposal:

- Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- The recommended disposal method for organic solvent-based solutions is incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[5\]](#)

## Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **GSK1016790A**.



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Caption: Disposal workflow for **GSK1016790A** waste.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **GSK1016790A**, minimizing risks to both personnel and the environment. Always consult your institution's specific safety and disposal guidelines.

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